

VU-1545: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **VU-1545**, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5). This document details the compound's core properties, mechanism of action, and relevant experimental protocols, presenting a valuable resource for researchers in neuroscience and drug development.

Core Compound Properties

VU-1545 is a small molecule belonging to the N-(1,3-diphenyl-1H-pyrazol-5-yl)benzamide class of compounds. Its key physicochemical and pharmacological properties are summarized below.

Property	Value
Molecular Weight	402.38 g/mol
Chemical Formula	C ₂₂ H ₁₅ FN ₄ O ₃
Mechanism of Action	Positive Allosteric Modulator of mGluR5
EC50	9.6 ± 1.9 nM (in rat cortical astrocytes)[1]
Ki	156 ± 29 nM (displacement of [3H]methoxyPEPy)[1]

Mechanism of Action: mGluR5 Signaling Pathway

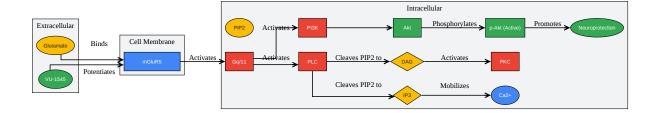


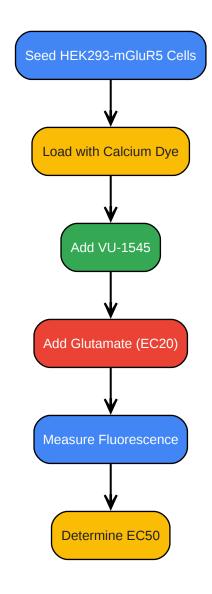




VU-1545 potentiates the activity of mGluR5, a G-protein coupled receptor (GPCR) linked to the Gq/11 family of G proteins. By binding to an allosteric site, **VU-1545** enhances the receptor's response to its endogenous ligand, glutamate. This potentiation triggers a cascade of intracellular signaling events, primarily through the activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers, in turn, mobilize intracellular calcium (Ca²⁺) and activate protein kinase C (PKC), respectively. A significant downstream consequence of mGluR5 activation by PAMs like **VU-1545** is the phosphorylation and activation of Akt, a key kinase involved in cell survival and neuroprotection.







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References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [VU-1545: A Technical Guide for Researchers].
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